

Synthetic 3-Oxo-C8-HSL: Commercial Sources, Purity, and Applications in Research

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the commercial availability and purity of synthetic N-(3-Oxooctanoyl)-L-homoserine lactone (**3-Oxo-C8-HSL**), a key quorum-sensing signal molecule in many Gram-negative bacteria. Detailed protocols for its use in common research applications are also provided to facilitate experimental design and execution.

Commercial Availability and Purity of Synthetic 3-Oxo-C8-HSL

Synthetic **3-Oxo-C8-HSL** is readily available from several commercial suppliers, generally with high purity suitable for research purposes. The compound is typically supplied as a crystalline solid or powder and requires storage at low temperatures to ensure stability.



| Supplier | Catalog Number (Example) | Purity | Physical Format | Storage Temperature |
|-----------------------------------|--------------------------------|-------------|--------------------|---|
| Cayman Chemical | 10011206 | ≥98% | Crystalline Solid | -20°C |
| Sigma-Aldrich (MilliporeSigma) | O1764 | ≥97% (HPLC) | White Powder | -20°C |
| MedChemExpres s | HY-W685561 | 97.67% | Solid | Room temperature (short term), -20°C (long term) |
| Chemodex | O0058 | High Purity | Not specified | -20°C |

Signaling Pathways Involving 3-Oxo-C8-HSL

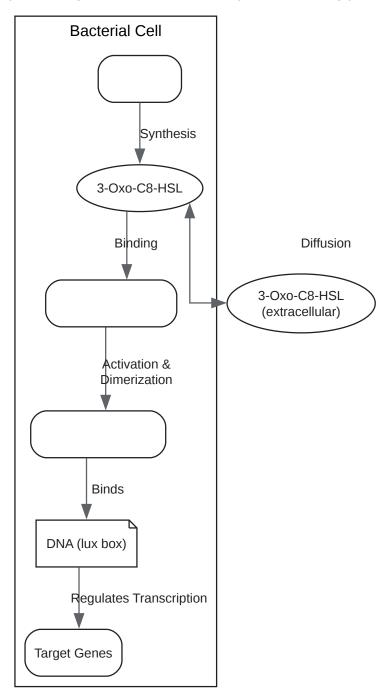
3-Oxo-C8-HSL is a member of the N-acyl-homoserine lactone (AHL) family of signaling molecules that play a central role in bacterial quorum sensing. This process allows bacteria to coordinate gene expression in a cell-density-dependent manner, regulating phenotypes such as biofilm formation, virulence factor production, and antibiotic resistance.[1]

General LuxI/LuxR-type Quorum Sensing Circuit

A common mechanism for AHL-mediated quorum sensing is the LuxI/LuxR-type system. In this pathway, a LuxI-family synthase produces a specific AHL molecule. As the bacterial population density increases, the extracellular concentration of the AHL surpasses a threshold, leading to its diffusion back into the cells. Inside the cytoplasm, the AHL binds to its cognate LuxR-family transcriptional regulator. This complex then typically dimerizes and binds to specific DNA sequences known as lux boxes, activating or repressing the transcription of target genes.



A simplified diagram of the LuxI/LuxR quorum sensing pathway.



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References

- 1. researchgate.net [researchgate.net]
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